

# Rhamnetin 3-galactoside: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Rhamnetin 3-galactoside*

Cat. No.: *B13422609*

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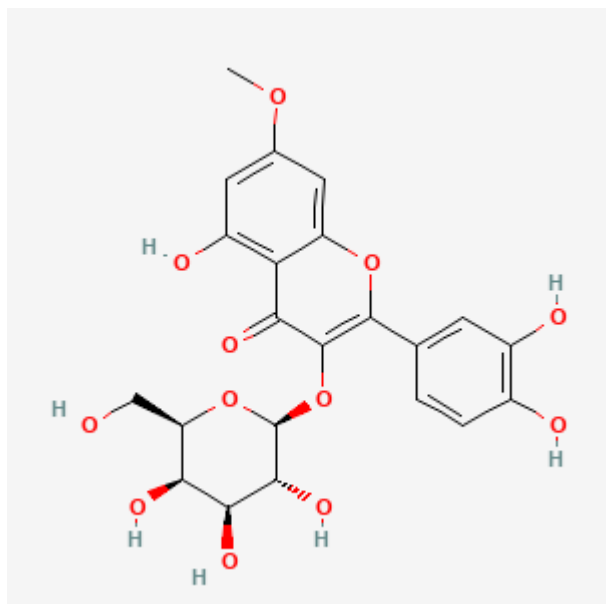
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and biological activities of **Rhamnetin 3-galactoside**, a naturally occurring flavonoid glycoside. The information presented herein is intended to support research and development efforts in the fields of pharmacology, medicinal chemistry, and drug discovery.

## Chemical Structure and Properties

**Rhamnetin 3-galactoside** is a flavonoid, specifically a glycoside of the flavonol rhamnetin. The galactose moiety is attached at the 3-position of the rhamnetin backbone.

Chemical Structure:



**Figure 1:** 2D structure of **Rhamnetin 3-galactoside**.

Table 1: Chemical and Physical Properties of **Rhamnetin 3-galactoside**

Property	Value	Source(s)
IUPAC Name	2-(3,4-dihydroxyphenyl)-5-hydroxy-7-methoxy-3-[(2S,3R,4S,5R,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one	[1]
Synonyms	Rhamnetin-3-O-galactoside, 62858-07-5	[1][2]
Molecular Formula	C22H22O12	[2]
Molecular Weight	478.4 g/mol	[2]
Physical Form	Powder	[2]
Purity	≥ 98%	[2]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[3]
Melting Point	Not explicitly available in the provided search results.	
XLogP3-AA	0.7	[1]
Hydrogen Bond Donor Count	7	[1]
Hydrogen Bond Acceptor Count	12	[1]

## Biological Activities and Signaling Pathways

**Rhamnetin 3-galactoside** and its aglycone, rhamnetin, have been reported to exhibit a range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects. These activities are mediated through the modulation of several key signaling pathways.

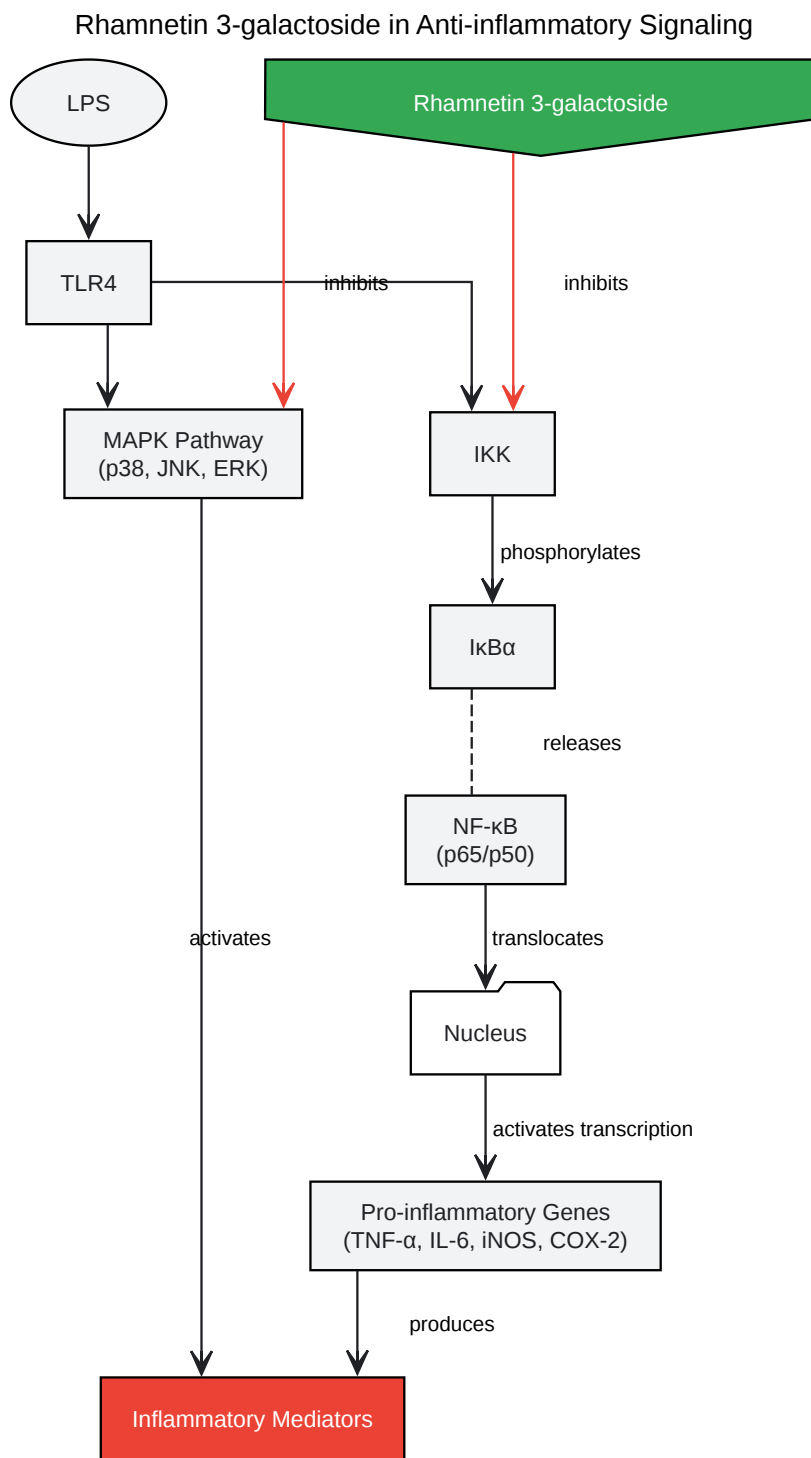
### Anti-inflammatory Activity

Rhamnetin and its glycosides have demonstrated potent anti-inflammatory properties. The primary mechanism involves the inhibition of pro-inflammatory mediators and the modulation of key signaling cascades.

#### Signaling Pathway:

The anti-inflammatory effects of rhamnetin are significantly mediated by the downregulation of the Nuclear Factor-kappa B (NF- $\kappa$ B) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways.

- **NF- $\kappa$ B Pathway:** In response to inflammatory stimuli like lipopolysaccharide (LPS), the I $\kappa$ B kinase (IKK) complex is activated, leading to the phosphorylation and subsequent degradation of the inhibitor of  $\kappa$ B (I $\kappa$ B). This allows the NF- $\kappa$ B dimers (typically p65/p50) to translocate to the nucleus, where they induce the transcription of pro-inflammatory genes, including cytokines (TNF- $\alpha$ , IL-6) and enzymes (iNOS, COX-2). Rhamnetin and its glycosides can inhibit the phosphorylation of IKK and I $\kappa$ B $\alpha$ , thereby preventing NF- $\kappa$ B nuclear translocation and subsequent gene expression.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **MAPK Pathway:** The MAPK family, including p38, c-Jun N-terminal kinase (JNK), and extracellular signal-regulated kinase (ERK), plays a crucial role in inflammation.[\[8\]](#)[\[9\]](#) Rhamnetin has been shown to suppress the phosphorylation of p38, JNK, and ERK in response to inflammatory stimuli, leading to a reduction in the production of inflammatory mediators.[\[8\]](#)



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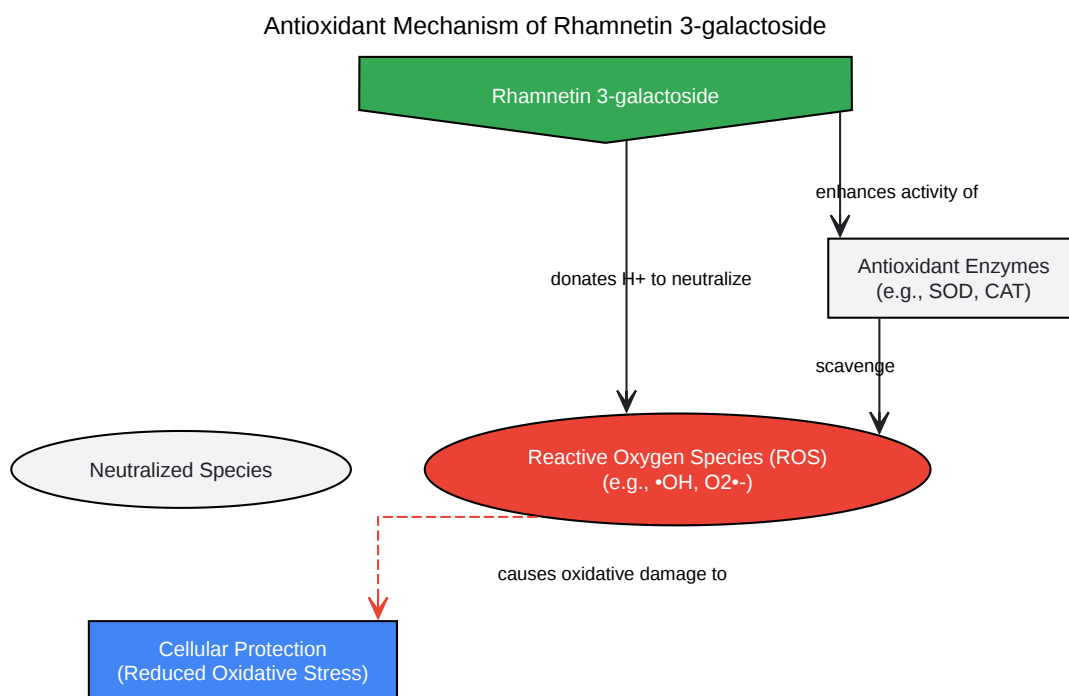
**Diagram 1: Rhamnetin 3-galactoside's role in anti-inflammatory signaling.**

## Antioxidant Activity

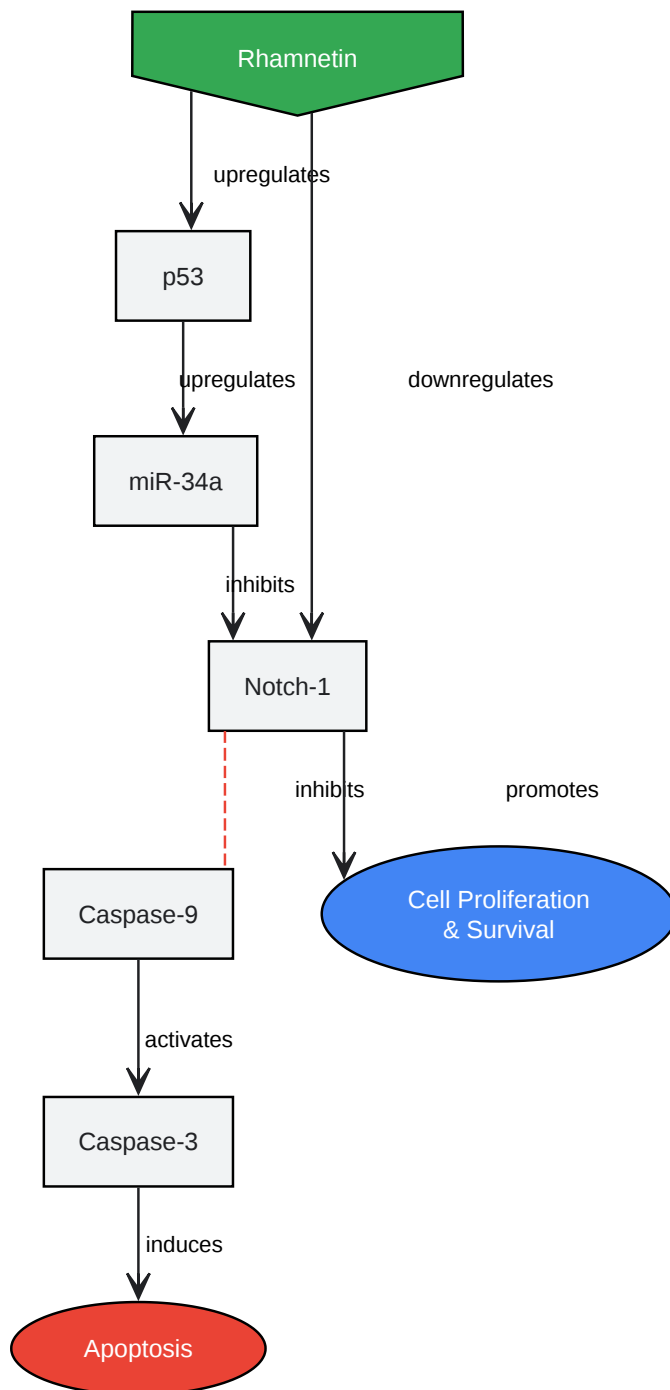
Flavonoids are well-known for their antioxidant properties, which are attributed to their ability to scavenge free radicals and chelate metal ions.

Mechanism of Action:

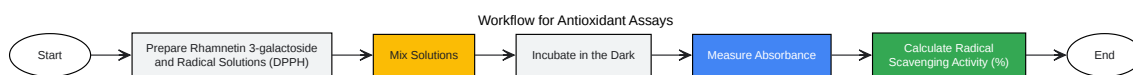
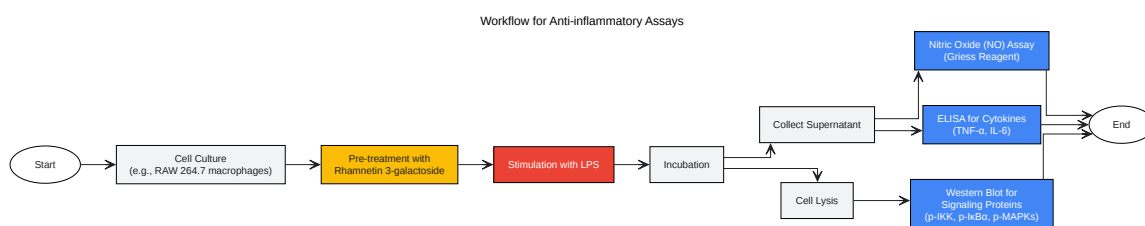
The antioxidant activity of **Rhamnetin 3-galactoside** is primarily due to the hydroxyl groups on its aromatic rings, which can donate a hydrogen atom to free radicals, thereby neutralizing them. Additionally, it can enhance the activity of endogenous antioxidant enzymes.

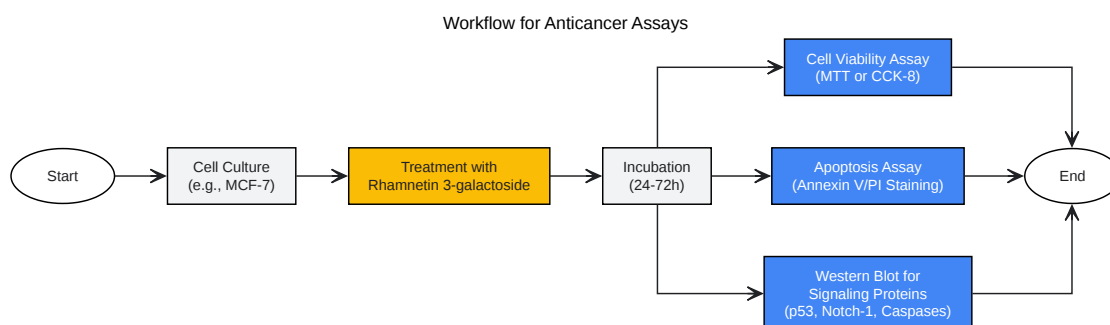


## Anticancer Signaling Pathway of Rhamnetin in MCF-7 Cells









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